Application Notes and Protocols for the Analytical Identification of Cyclopentyl Nitrite

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Compound of Interest

Compound Name: *Cyclopentyl nitrite*

Cat. No.: *B1642685*

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Introduction

Cyclopentyl nitrite is an alkyl nitrite, a class of compounds known for their use as recreational inhalants, colloquially referred to as "poppers."[1][2] Accurate and reliable analytical methods are crucial for the identification and quantification of **cyclopentyl nitrite** in various samples, including forensic evidence and pharmaceutical preparations. These application notes provide detailed protocols for the analysis of **cyclopentyl nitrite** using Gas Chromatography-Mass Spectrometry (GC-MS), Vapor Phase Infrared Spectroscopy (FTIR), and Ion Chromatography, based on established methodologies for alkyl nitrites.

Gas Chromatography-Mass Spectrometry (GC-MS)

Application Note:

GC-MS is a powerful and definitive technique for the identification of volatile compounds like **cyclopentyl nitrite**. The method involves separating the components of a sample in a gas chromatograph and then detecting and identifying them based on their mass-to-charge ratio using a mass spectrometer. Headspace analysis is particularly suitable for volatile liquids to minimize contamination of the instrument.[1][3]

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Experimental Protocol:

- Instrumentation: A Thermo-Finnigan Trace Gas Chromatograph-Mass Spectrometer (or equivalent) equipped with an electron ionization (EI) source.[1]
- Sample Preparation: A 10 µL sample of the container headspace is drawn using a gas-tight Hamilton syringe.[1]
- GC Conditions:
  - Injector: Splitless mode.
  - Carrier Gas: Helium.
  - Column: A suitable capillary column, such as a DB-5ms (30 m x 0.25 mm ID, 0.25 µm film thickness).
  - Oven Temperature Program:
    - Initial temperature: 40°C, hold for 5 minutes.[1]
    - Ramp: 25°C per minute to 200°C.[1]
- MS Conditions:
  - Ionization Mode: Electron Ionization (EI).
  - Scan Range: m/z 35-350.

Data Presentation:

Table 1: GC-MS Data for the Identification of **Cyclopentyl Nitrite** and Related Compounds.[1]

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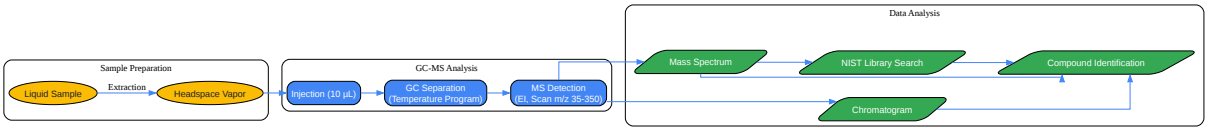
Compound	Retention Time (min)	Base Peak (m/z)	Major Ions (m/z)	Molecular Ion (m/z)
Cyclopentyl nitrite	1.18 - 1.19	41	55, 57, 67, 69, 84	Not specified
Cyclopentanol	1.37	57	44, 67	86
2-Pentanol	2.37	57	44, 67	86

Workflow Diagram:





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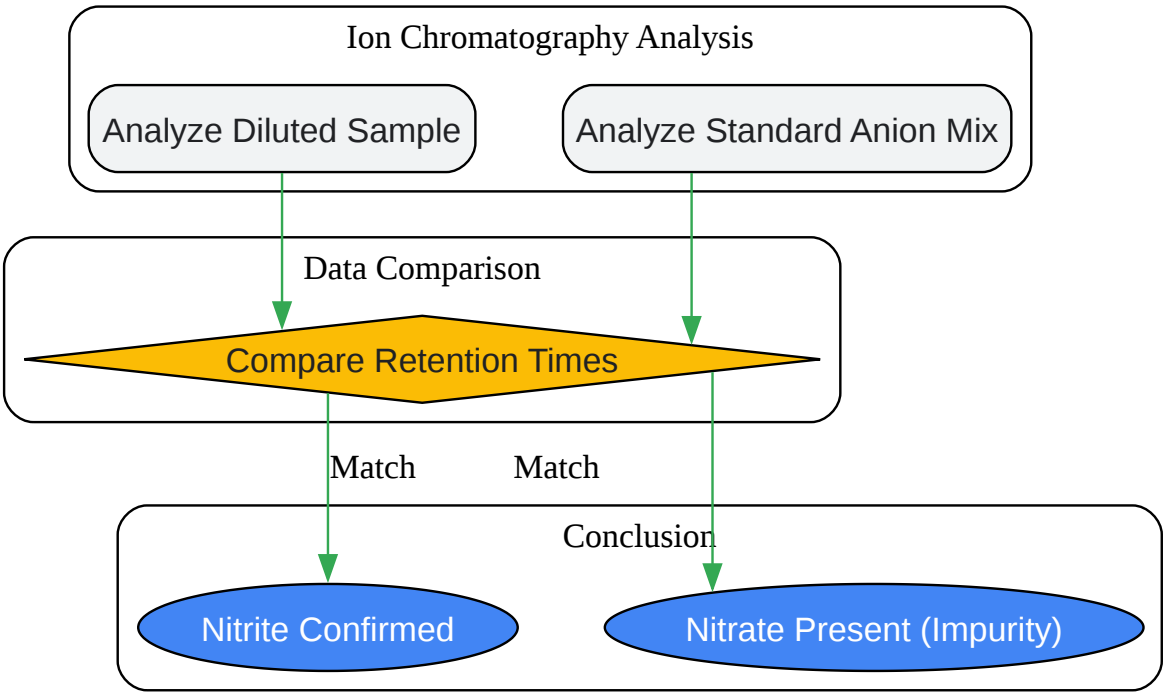

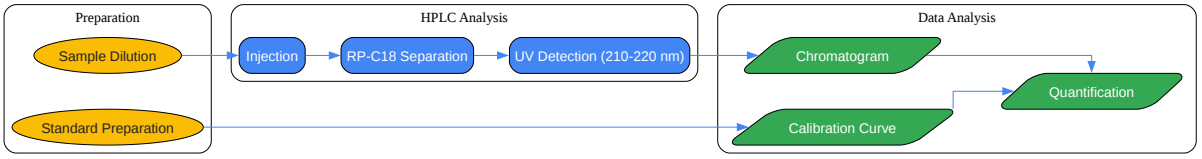

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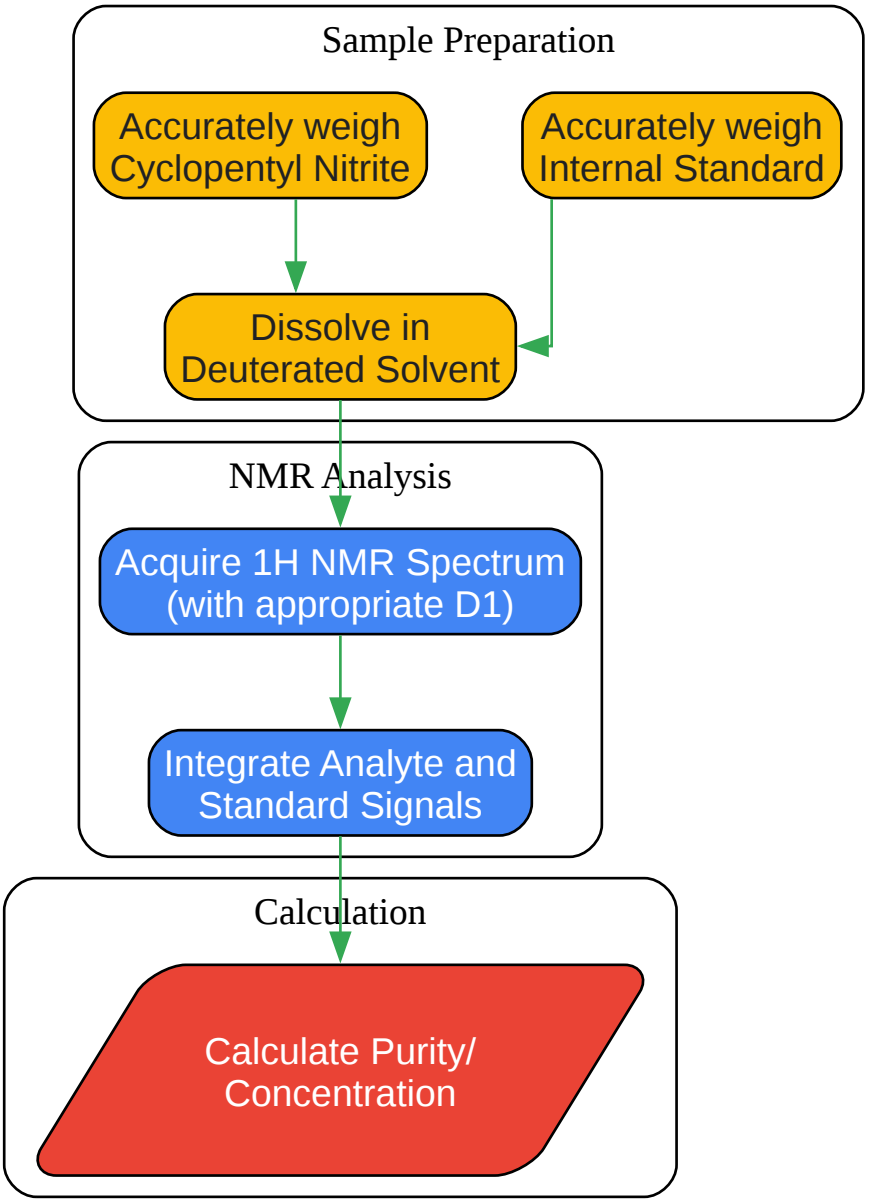

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